

# An In-depth Technical Guide on Ethyl 7-Methoxybenzofuran-2-carboxylate

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## Compound of Interest

Compound Name: ethyl 7-methoxybenzofuran-2-carboxylate

Cat. No.: B1268053

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## Introduction

**Ethyl 7-methoxybenzofuran-2-carboxylate** is a heterocyclic compound belonging to the benzofuran class of molecules. The benzofuran scaffold is a common motif in a wide array of natural products and synthetic compounds that exhibit significant biological activities. This has led to considerable interest in the synthesis and evaluation of novel benzofuran derivatives for potential applications in medicinal chemistry and drug discovery. **Ethyl 7-methoxybenzofuran-2-carboxylate** often serves as a key intermediate in the synthesis of more complex molecules with potential therapeutic applications, including antimicrobial and anticancer agents. This technical guide provides a comprehensive review of the available literature on **ethyl 7-methoxybenzofuran-2-carboxylate**, focusing on its synthesis, chemical properties, and biological significance.

## Physicochemical Properties

**Ethyl 7-methoxybenzofuran-2-carboxylate** is typically a yellow crystalline solid.<sup>[1]</sup> A summary of its key physicochemical properties is presented in Table 1.

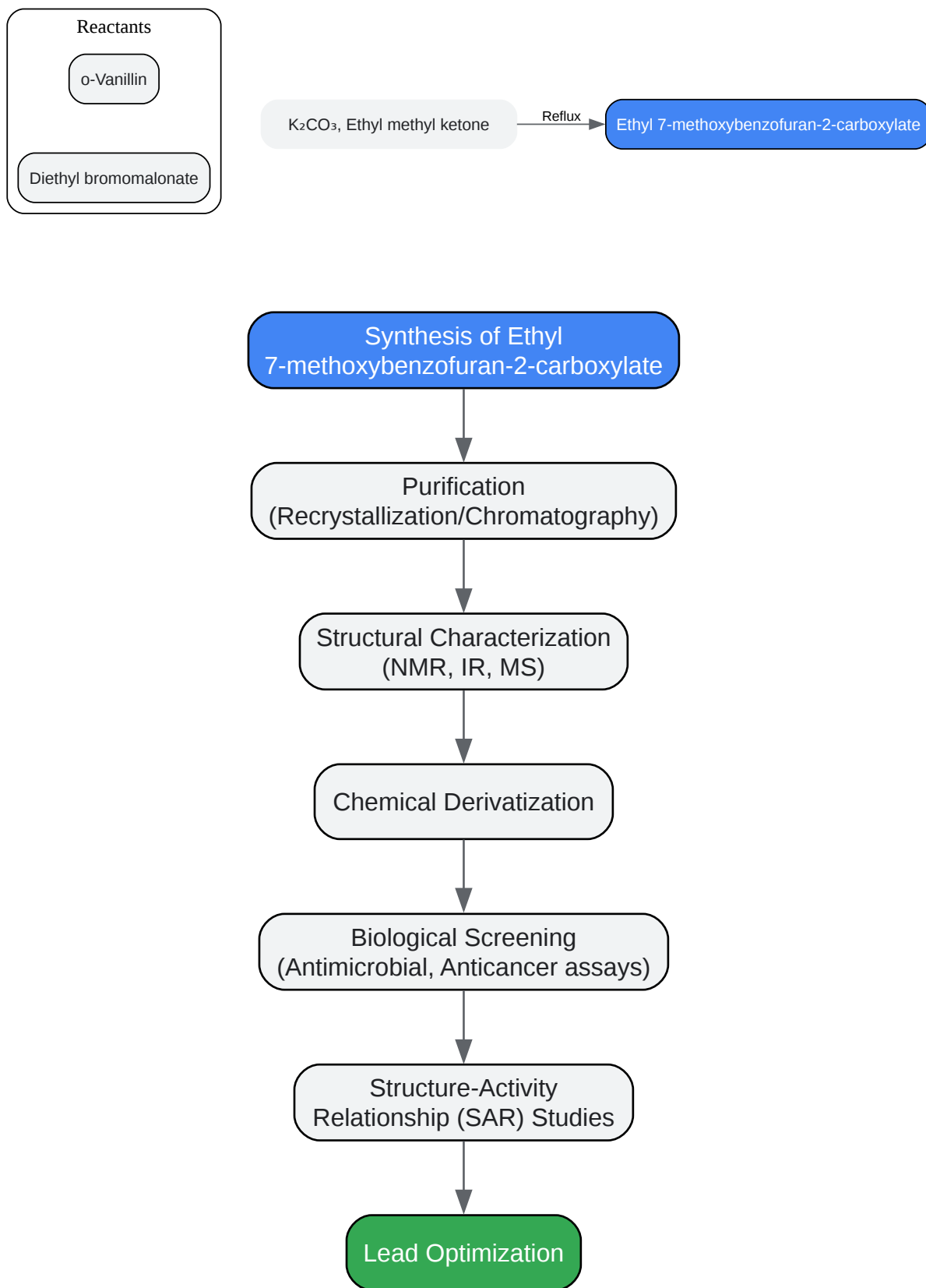
Table 1: Physicochemical Properties of **Ethyl 7-Methoxybenzofuran-2-carboxylate**

| Property          | Value  | Reference |
|-------------------|--|-----------|
| Molecular Formula | C <sub>12</sub> H <sub>12</sub> O <sub>4</sub>   | [1]       |
| Molecular Weight  | 220.22 g/mol                                     | [1]       |
| CAS Number        | 50551-58-1                                       | [2]       |
| Appearance        | White to cream to pale yellow crystals or powder | [2]       |
| Melting Point     | 83.0 - 93.0 °C                                   | [2]       |
| Boiling Point     | 316.2 °C at 760 mmHg                             | [1]       |
| Density           | 1.192 g/cm <sup>3</sup>                          | [1]       |
| Flash Point       | 145 °C   | [1]       |
| Refractive Index  | 1.557  | [1]       |

## Synthesis of Ethyl 7-Methoxybenzofuran-2-carboxylate

The primary synthetic route to **ethyl 7-methoxybenzofuran-2-carboxylate** involves the reaction of ortho-vanillin (2-hydroxy-3-methoxybenzaldehyde) with diethyl bromomalonate. This reaction is a variation of the Perkin-Oglialoro reaction, a well-established method for the synthesis of coumarins and benzofurans.

Diagram 1: Synthesis of **Ethyl 7-Methoxybenzofuran-2-carboxylate**



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## References

- 1. Cas 50551-58-1, ETHYL 7-METHOXYBENZOFURAN-2-CARBOXYLATE | lookchem [lookchem.com]
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